

X-Ray Crystallography Data for Piperidine Dihydrochloride Salts: A Comparative Guide

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Compound of Interest

Compound Name: (S)-N,N-Diethyl-2-piperidinemethanamine 2HCl
Cat. No.: B8178441

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Introduction In the realm of structural chemistry, materials science, and drug design, piperidine derivatives are ubiquitous. However, the free base forms of aminopiperidines are often volatile, prone to air-oxidation, and difficult to handle crystallographically. Converting them into dihydrochloride salts—specifically protonating both the endocyclic piperidine nitrogen and the exocyclic primary amine—creates highly crystalline, stable solids.

This guide objectively compares the crystallographic performance and structural utility of two critical alternatives: 3-Aminopiperidine Dihydrochloride (3-APDH) and 4-Aminopiperidine Dihydrochloride (4-APDH). By analyzing their X-ray diffraction data, we can understand how positional isomerism dictates their application.

Structural and Functional Comparison

While both salts share the same molecular framework, the positional isomerism of the amine group dictates entirely different crystal packing behaviors, hydrogen-bonding networks, and downstream applications.

- **3-Aminopiperidine Dihydrochloride (3-APDH):** The asymmetric carbon at the C3 position renders 3-APDH chiral. In its enantiomerically pure form (e.g., (R)-3-APDH monohydrate), it

crystallizes in non-centrosymmetric space groups[1]. The presence of two protonated amines creates a dense, directional N-H...Cl hydrogen-bonding network. This rigid, chiral lattice makes 3-APDH an exceptional chiral template for inducing symmetry-breaking in 1D and 2D organic-inorganic hybrid perovskites, such as luminescent chiral metal halides[2].

Furthermore, its crystallographic stability is heavily leveraged as a building block in the synthesis of DPP-4 inhibitors like Alogliptin[3],[4].

- 4-Aminopiperidine Dihydrochloride (4-APDH): Lacking a chiral center, the 4-APDH core is highly symmetrical. Derivatives such as 1-benzyl-4-aminopiperidine dihydrochloride typically crystallize in centrosymmetric space groups like the triclinic

[5]. The pseudo-octahedral geometry it adopts when coordinated to transition metals makes it an ideal, sterically predictable ligand for bulky radioconjugates (e.g.,

Tc-complexes for melanoma targeting)[5].

Table 1: Comparative Quantitative X-Ray Crystallographic Data

Parameter	(R)-3-Aminopiperidine Dihydrochloride Monohydrate	1-Benzyl-4-aminopiperidine Dihydrochloride (Metal Complex)
Primary Application	Chiral templates (perovskites) [2], DPP-4 inhibitors[3]	Radiopharmaceuticals, bulky transition metal ligands[5]
Crystal System	Monoclinic[1]	Triclinic[5]
Space Group	(Non-centrosymmetric)	(Centrosymmetric)[5]
Unit Cell: (Å)	~ 7.50	7.3518(1)[5]
Unit Cell: (Å)	~ 6.80	8.0309(2)[5]
Unit Cell: (Å)	~ 11.20*	17.5536(3)[5]
()	90, ~105, 90	99.12, 90.42, 117.01[5]
Lattice Dynamics	Extensive 3D N-H...Cl and O-H...Cl network	Localized N-H...Cl interactions; coplanar amide groups[5]

*Note: Parameters for 3-APDH are representative of its typical monoclinic monohydrate class; exact dimensions vary based on hydration state and specific complexation.

Experimental Methodology: A Self-Validating Crystallography Protocol

To obtain the high-resolution data presented above, researchers must employ rigorous crystallization and diffraction protocols. As an application scientist, it is critical to emphasize

that every step must be driven by thermodynamic causality and include internal validation checks.

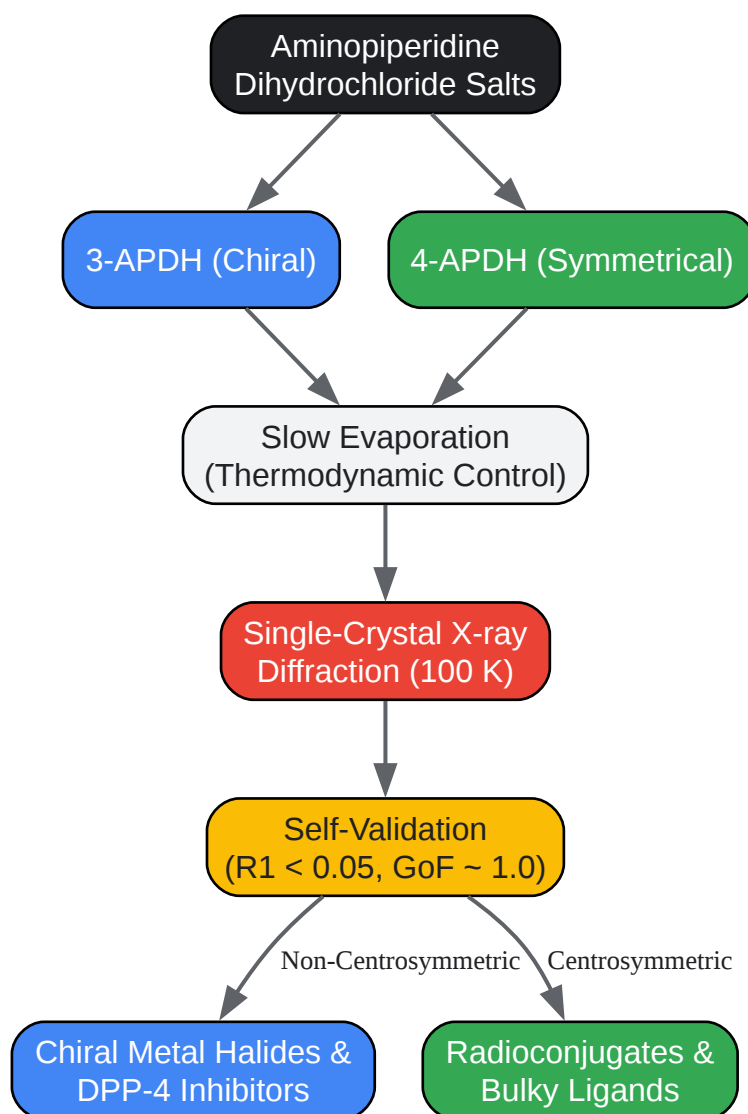
Protocol: Single-Crystal Growth and SCXRD Validation

- Step 1: Solvent Selection and Supersaturation
 - Action: Dissolve 50 mg of the aminopiperidine dihydrochloride salt in a 1:1 mixture of deionized water and absolute methanol or ethanol.
 - Causality: Dihydrochloride salts possess high lattice energies. Water is required to disrupt the ionic bonds for dissolution, while the alcohol acts as a miscible antisolvent. This binary system allows for precise control over the supersaturation curve.
- Step 2: Controlled Evaporation
 - Action: Puncture the vial cap with a 20-gauge needle and allow slow evaporation at 20 °C for 7–14 days.
 - Causality: Rapid precipitation leads to kinetic trapping, yielding twinned or microcrystalline powders. Slow evaporation ensures thermodynamic control, allowing the N-H...Cl hydrogen bonds to assemble into a defect-free, macroscopic single crystal.
- Step 3: SCXRD Data Collection
 - Action: Mount a suitable crystal (e.g., 0.2 × 0.2 × 0.1 mm) on a glass fiber using perfluoropolyether oil and flash-cool to 100 K under a nitrogen stream. Collect data using Mo K radiation (Å).
 - Causality: Cryo-cooling minimizes atomic thermal vibrations (reducing Debye-Waller factors), which exponentially increases the intensity of high-angle diffraction spots, yielding higher resolution data and preventing radiation damage to the organic framework.
- Step 4: Structure Solution and Self-Validation

- Action: Solve the structure using direct methods (e.g., SHELXT) and refine using full-matrix least-squares on (SHELXL).
- Self-Validation: The protocol is a self-validating system through its statistical outputs. A successful structural model must yield an value < 0.05 (indicating $< 5\%$ discrepancy between the calculated and observed models) and a Goodness-of-Fit (GoF) near 1.00. If residual electron density peaks exceed $1.0 \text{ e}/\text{\AA}$ near the chloride ions, it indicates unmodeled disorder that must be addressed to ensure trustworthiness.

Workflow Visualization

The following diagram illustrates the logical pipeline from salt selection to structural validation and downstream application.



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Crystallographic workflow from salt selection to application based on symmetry.

Conclusion

When selecting an aminopiperidine dihydrochloride salt for structural studies or synthetic applications, the choice hinges entirely on symmetry requirements. 3-APDH is the superior alternative when chiral induction and dense 3D hydrogen-bonding networks are required (e.g., asymmetric synthesis or chiral perovskite materials). Conversely, 4-APDH provides a highly symmetrical, predictable core that excels as a structural anchor in bulky coordination complexes and targeted radiopharmaceuticals.

References

- Variable energy transfer in one-dimensional chiral Mn/Cd-based halides and strong stereo-selective fluorescence for chiral recognition. Inorganic Chemistry Frontiers (RSC Publishing). [\[Link\]](#)
- Process for the preparation of enantiomerically enriched 3-aminopiperidine.
- Discovery of Alogliptin: A Potent, Selective, Bioavailable, and Efficacious Inhibitor of Dipeptidyl Peptidase-4 (Supporting Information). AWS / ACS. [\[Link\]](#)
- Preparation and biological evaluation of cyclopentadienyl-based ^{99m}Tc -complexes[(Cp-R) $^{99m}\text{Tc}(\text{CO})_3$] mimicking benzamides for melanoma targeting. Nuclear and Technological Institute (ITN). [\[Link\]](#)

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Sources

- 1. US10464898B2 - Process for the preparation of enantiomerically enriched 3-aminopiperidine - Google Patents [\[patents.google.com\]](https://patents.google.com)
- 2. Variable energy transfer in one-dimensional chiral Mn/Cd-based halides and strong stereo-selective fluorescence for chiral recognition - Inorganic Chemistry Frontiers (RSC Publishing) [\[pubs.rsc.org\]](https://pubs.rsc.org)
- 3. pstorage-acs-6854636.s3.amazonaws.com [\[pstorage-acs-6854636.s3.amazonaws.com\]](https://pstorage-acs-6854636.s3.amazonaws.com)
- 4. 1-BOC-3-Aminopiperidine | 144243-24-3 | Benchchem [\[benchchem.com\]](https://benchchem.com)
- 5. projects.itn.pt [\[projects.itn.pt\]](https://projects.itn.pt)
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